

Spectroscopic Characterization of Triphenylmethane: An In-depth Technical Guide

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Compound of Interest

Compound Name: Triphenylmethane

CAS No.: 2216-49-1

Cat. No.: B15549291

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize the structure and properties of **triphenylmethane**, a foundational molecule in the development of triarylmethane dyes and other pharmacologically relevant compounds. The following sections detail the expected spectroscopic data from Nuclear Magnetic Resonance (NMR), Infrared (IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS), along with standardized experimental protocols for data acquisition.

Quantitative Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **triphenylmethane**.

Table 1: ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Solvent
^1H	~7.28 - 7.10	Multiplet	15H	Aromatic Protons (ortho, meta, para)	CDCl_3
^1H	5.56	Singlet	1H	Methine Proton (-CH)	CDCl_3
^{13}C	143.8	Singlet	-	Quaternary Carbon (C attached to 3 phenyl rings)	CDCl_3
^{13}C	129.5	Singlet	-	Aromatic CH (ortho-carbons)	CDCl_3
^{13}C	128.1	Singlet	-	Aromatic CH (meta-carbons)	CDCl_3
^{13}C	126.3	Singlet	-	Aromatic CH (para-carbons)	CDCl_3
^{13}C	56.9	Singlet	-	Methine Carbon (-CH)	CDCl_3

Table 2: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment	Intensity
3085 - 3026	Aromatic C-H Stretch	Medium-Strong
1597	Aromatic C=C Stretch	Strong
1493	Aromatic C=C Stretch	Strong
1447	Aromatic C=C Stretch	Strong
750 - 700	Out-of-plane C-H Bending (monosubstituted benzene)	Strong
698	Out-of-plane C-H Bending (monosubstituted benzene)	Strong

Table 3: Ultraviolet-Visible (UV-Vis) Spectroscopy Data

λ_{max} (nm)	Solvent	Transition
~262, 270	Not Specified	$\pi \rightarrow \pi^*$

Table 4: Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
244	~25	[M] ⁺ (Molecular Ion)
167	100	[M - C ₆ H ₅] ⁺ (Triphenylmethyl cation fragment)
165	~50	[C ₁₃ H ₉] ⁺ (Fluorenyl cation fragment)
89	~15	[C ₇ H ₅] ⁺ (Tropylium cation fragment)

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below. These represent standard procedures for the analysis of small organic molecules like **triphenylmethane**.^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Instrumentation: A 300-500 MHz NMR spectrometer.

Sample Preparation:

- Dissolve 5-10 mg of **triphenylmethane** in approximately 0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry NMR tube.
- For ^{13}C NMR, a more concentrated solution of 20-50 mg in 0.7 mL of CDCl_3 is recommended to obtain a good signal-to-noise ratio in a reasonable time.

^1H NMR Data Acquisition:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer on the deuterium signal of the CDCl_3 solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a 30° pulse angle, a 2-4 second acquisition time, a 1-2 second relaxation delay, and 8-16 scans.^[1]

^{13}C NMR Data Acquisition:

- Follow the same locking and shimming procedure as for ^1H NMR.
- Acquire the spectrum using a standard proton-decoupled pulse sequence.
- A greater number of scans (e.g., 128 or more) and a longer relaxation delay (e.g., 2-5 seconds) may be necessary to obtain a high-quality spectrum, especially for the quaternary carbon.

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).

- Phase the spectrum and reference it to the residual solvent peak (CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
- Integrate the signals in the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Thoroughly grind 1-2 mg of **triphenylmethane** with approximately 100-200 mg of dry, IR-grade potassium bromide (KBr) in an agate mortar and pestle.
- Transfer the homogenous mixture to a pellet die.
- Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.

Data Acquisition:

- Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.
- Acquire a background spectrum of a blank KBr pellet to subtract from the sample spectrum.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Instrumentation: A dual-beam UV-Vis spectrophotometer.

Sample Preparation:

- Prepare a dilute solution of **triphenylmethane** in a suitable UV-transparent solvent (e.g., ethanol, hexane, or cyclohexane). The concentration should be adjusted to yield an absorbance between 0.1 and 1.0 at the λ_{max} .
- Prepare a blank cuvette containing only the solvent.

Data Acquisition:

- Place the blank cuvette in the reference beam and the sample cuvette in the sample beam of the spectrophotometer.
- Record the spectrum over a range of approximately 200-400 nm.
- The instrument will automatically subtract the solvent absorbance.

Mass Spectrometry (MS)

Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

Sample Preparation:

- Prepare a dilute solution of **triphenylmethane** in a volatile solvent such as dichloromethane or hexane.

GC-MS Method:

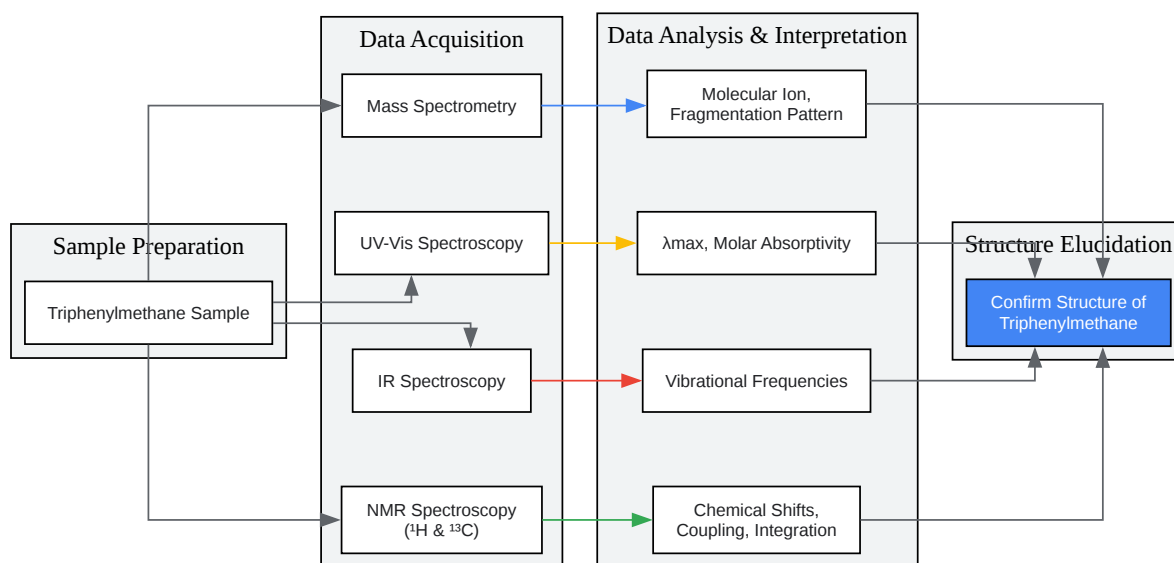
- Injector: Set the temperature to ensure rapid volatilization without degradation (e.g., 250 °C).
- Oven Program: Use a temperature gradient to ensure good separation and peak shape (e.g., start at 100 °C, hold for 1 minute, then ramp at 10 °C/min to 280 °C and hold for 5 minutes).
- Carrier Gas: Use helium at a constant flow rate.
- Ionization: Electron Ionization (EI) at 70 eV is standard for this type of molecule.[\[1\]](#)
- Mass Analyzer: Scan a mass-to-charge (m/z) range that includes the molecular weight of **triphenylmethane** (244.33 g/mol) and its expected fragments (e.g., m/z 50-300).[\[1\]](#)

Data Analysis:

- Identify the peak corresponding to **triphenylmethane** in the gas chromatogram.
- Analyze the mass spectrum associated with this peak to identify the molecular ion and the fragmentation pattern.

Visualizations

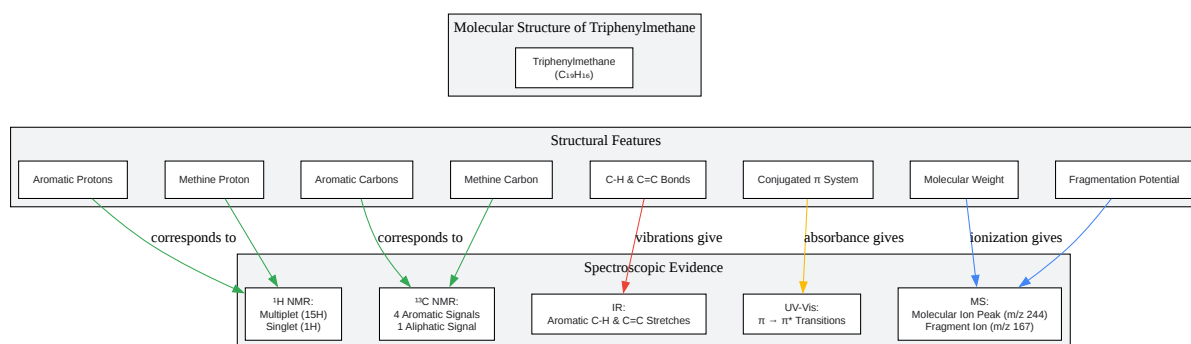
Experimental Workflow for Spectroscopic Characterization



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Caption: Workflow for the spectroscopic characterization of **triphenylmethane**.

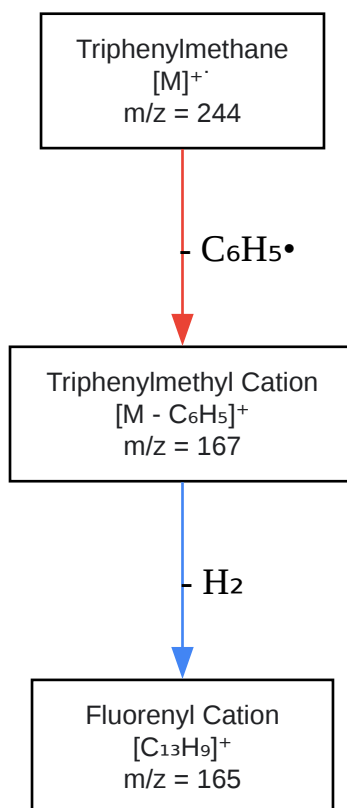
Logical Relationship of Spectroscopic Data to Molecular Structure



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Caption: Correlation of **triphenylmethane**'s structural features with spectroscopic data.

Mass Spectrometry Fragmentation Pathway



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Caption: Major fragmentation pathway of **triphenylmethane** in Mass Spectrometry.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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